

# An In-Depth Technical Guide to Cyclooctanecarboxylic Acid

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## Compound of Interest

Compound Name: Cyclooctanecarboxylic acid

CAS No.: 4103-15-5

Cat. No.: B1269089

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For Researchers, Scientists, and Drug Development Professionals

Prepared by a Senior Application Scientist, this guide provides a comprehensive overview of **cyclooctanecarboxylic acid** (CAS No. 4103-15-5), a key intermediate in synthetic and medicinal chemistry. This document delves into its chemical structure, physicochemical properties, synthesis, spectroscopic characterization, applications in drug discovery, and essential safety protocols, offering field-proven insights for laboratory and development settings.

## Core Compound Identification and Structure

**Cyclooctanecarboxylic acid** is an aliphatic carboxylic acid characterized by a carboxyl group attached to an eight-membered carbocyclic ring. This structure provides a unique combination of flexibility and lipophilicity, making it a valuable building block in the design of complex molecular architectures.

- Chemical Name: **Cyclooctanecarboxylic acid**
- CAS Number: 4103-15-5[1][2][3][4]

- Molecular Formula: C<sub>9</sub>H<sub>16</sub>O<sub>2</sub> [1][2][3]
- Molecular Weight: 156.22 g/mol [1][3]
- Synonyms: Cyclooctylcarboxylic acid, Cyclooctanoic acid [2]

The structural representation of **cyclooctanecarboxylic acid** is fundamental to understanding its reactivity and steric profile.

Caption: Chemical structure of **Cyclooctanecarboxylic acid**.

## Physicochemical and Pharmacokinetic-Relevant Properties

The physical and chemical properties of **cyclooctanecarboxylic acid** are critical for its handling, reaction optimization, and for predicting its behavior in biological systems. These parameters are essential for scientists in process development and medicinal chemistry.

| Property                              | Value                                         | Source    |
|---------------------------------------|-----------------------------------------------|-----------|
| Molecular Weight                      | 156.22 g/mol                                  | [1][3]    |
| Molecular Formula                     | C <sub>9</sub> H <sub>16</sub> O <sub>2</sub> | [1][2][3] |
| LogP                                  | 2.43                                          | [2]       |
| Topological Polar Surface Area (TPSA) | 37.30 Å <sup>2</sup>                          | [2]       |
| Hydrogen Bond Donors                  | 1                                             | [3]       |
| Hydrogen Bond Acceptors               | 2                                             | [3]       |
| Rotatable Bond Count                  | 1                                             | [3]       |

From an E-E-A-T perspective, the calculated LogP value of 2.43 suggests that **cyclooctanecarboxylic acid** possesses moderate lipophilicity. This is a key parameter in drug design, as it influences solubility, membrane permeability, and plasma protein binding. The presence of a single hydrogen bond donor and two acceptors in a relatively small molecule

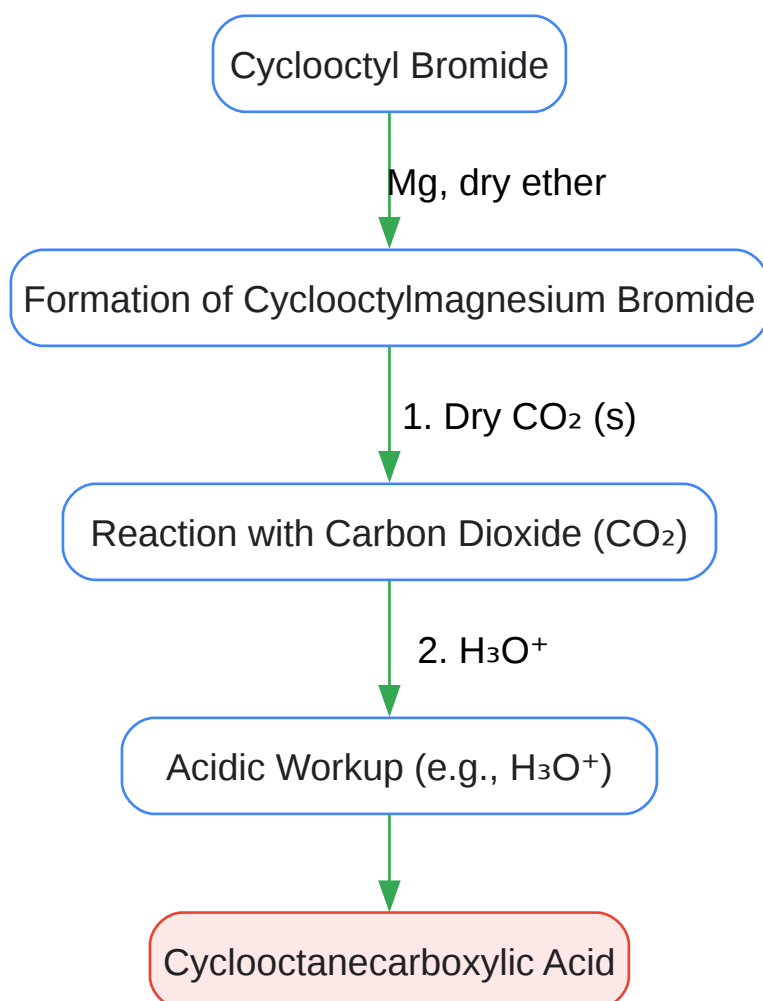
allows for specific interactions with biological targets without introducing excessive polarity that might hinder cell penetration.

## Synthesis Methodologies

While multiple synthetic routes to cycloalkanecarboxylic acids exist, a common and reliable laboratory-scale approach involves the oxidation of the corresponding aldehyde or alcohol. Another established method is the carboxylation of a Grignard reagent.

### Conceptual Synthesis Workflow: Grignard Carboxylation

This method is a cornerstone of organic synthesis for converting an alkyl halide into a carboxylic acid with an additional carbon atom. The choice of cyclooctyl bromide as a starting material is predicated on its commercial availability and reactivity.



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Caption: Grignard carboxylation route to **Cyclooctanecarboxylic acid**.

## Experimental Protocol: Grignard Carboxylation of Cyclooctyl Bromide

This protocol is a self-validating system, with each step designed to maximize yield and purity.

- **Apparatus Setup:** Assemble a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer under a nitrogen atmosphere. This anhydrous condition is critical to prevent the quenching of the highly reactive Grignard reagent.
- **Grignard Reagent Formation:**
  - Place magnesium turnings in the flask.
  - Add a solution of cyclooctyl bromide in anhydrous diethyl ether dropwise via the dropping funnel.
  - Initiate the reaction with gentle heating if necessary. The formation of the Grignard reagent is an exothermic process, and the rate of addition should be controlled to maintain a gentle reflux. Successful initiation is typically indicated by the disappearance of the magnesium and the formation of a cloudy grey solution.
- **Carboxylation:**
  - Cool the flask containing the freshly prepared cyclooctylmagnesium bromide in an ice-salt bath.
  - Slowly add crushed dry ice (solid  $\text{CO}_2$ ) to the reaction mixture with vigorous stirring. A large excess of dry ice is used to ensure complete carboxylation and to help control the exothermic reaction. The reaction mixture will typically become a thick slurry.
- **Acidic Workup and Extraction:**
  - Once the addition of dry ice is complete, allow the mixture to warm to room temperature.

- Carefully quench the reaction by the slow addition of dilute hydrochloric acid. This step protonates the carboxylate salt and dissolves any remaining magnesium salts.
- Transfer the mixture to a separatory funnel. Separate the ethereal layer, and extract the aqueous layer with two additional portions of diethyl ether to recover all of the product.
- Purification:
  - Combine the organic extracts and wash with brine to remove residual water.
  - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
  - Filter to remove the drying agent and concentrate the solution under reduced pressure to yield the crude **cyclooctanecarboxylic acid**.
  - Further purification can be achieved by vacuum distillation or recrystallization.

## Spectroscopic Characterization

Definitive structural confirmation of **cyclooctanecarboxylic acid** requires a combination of spectroscopic techniques. The following are the expected characteristic signals based on its structure.

### <sup>1</sup>H NMR Spectroscopy

- -COOH Proton: A broad singlet typically appearing far downfield ( $\delta$  10-13 ppm). The chemical shift is concentration-dependent due to hydrogen bonding.
- $\alpha$ -Proton (-CH-COOH): A multiplet around  $\delta$  2.2-2.5 ppm, deshielded by the adjacent carboxyl group.
- Cyclooctyl Protons (-CH<sub>2</sub>-): A series of complex, overlapping multiplets in the upfield region ( $\delta$  1.2-1.8 ppm) corresponding to the methylene protons of the cyclooctane ring.

### <sup>13</sup>C NMR Spectroscopy

- Carbonyl Carbon (-C=O): A signal in the downfield region, typically around  $\delta$  180-185 ppm.
- $\alpha$ -Carbon (-CH-COOH): A signal around  $\delta$  40-45 ppm.

- Cyclooctyl Carbons (-CH<sub>2</sub>-): Multiple signals in the aliphatic region ( $\delta$  25-35 ppm). The exact chemical shifts will depend on the conformation of the cyclooctane ring.

## Infrared (IR) Spectroscopy

- O-H Stretch: A very broad and strong absorption band from approximately 2500 to 3300 cm<sup>-1</sup>, characteristic of the hydrogen-bonded hydroxyl group of a carboxylic acid dimer.<sup>[5]</sup>
- C-H Stretch: Sharp absorptions just below 3000 cm<sup>-1</sup> due to the sp<sup>3</sup> C-H bonds of the cyclooctane ring.
- C=O Stretch: A strong, sharp absorption band typically between 1700 and 1725 cm<sup>-1</sup>, indicative of a saturated carboxylic acid carbonyl group.<sup>[5]</sup>
- C-O Stretch: A medium intensity band in the 1210-1320 cm<sup>-1</sup> region.

## Mass Spectrometry

- Molecular Ion (M<sup>+</sup>): The molecular ion peak is expected at m/z = 156.
- Key Fragmentation Patterns: A prominent fragmentation pathway for carboxylic acids is the loss of the hydroxyl radical (•OH, M-17) and the subsequent loss of carbon monoxide (CO, M-45), leading to the formation of a cyclooctyl cation. Another common fragmentation is the McLafferty rearrangement if sterically feasible.

## Applications in Drug Development and Medicinal Chemistry

**Cyclooctanecarboxylic acid** and its derivatives are of significant interest to the pharmaceutical industry. The cyclooctane scaffold offers a desirable balance of properties for drug candidates.

- Scaffold Rigidity and Lipophilicity: The eight-membered ring provides a three-dimensional structure that can effectively orient pharmacophoric groups into the binding pockets of biological targets. Its inherent lipophilicity can enhance membrane permeability and improve pharmacokinetic profiles.

- **Metabolic Stability:** The carbocyclic ring is generally resistant to metabolic degradation, which can lead to improved in vivo half-life of drug candidates.
- **Therapeutic Potential:** **Cyclooctanecarboxylic acid** has been identified as a core fragment in molecules designed as inhibitors for a range of enzymes.<sup>[1]</sup> Its structure has been incorporated into potential inhibitors of cholesterol biosynthesis and viral proteases, such as those associated with the human immunodeficiency virus (HIV).<sup>[1]</sup> The carboxylic acid moiety itself often serves as a key interaction point, forming salt bridges or hydrogen bonds with amino acid residues in the active site of a target protein.

## Safety and Handling

As a Senior Application Scientist, ensuring the safe handling of all laboratory chemicals is paramount. **Cyclooctanecarboxylic acid** is classified as a hazardous substance and requires appropriate precautions.

- **GHS Hazard Classification:**
  - GHS05 (Corrosion): Causes serious eye damage.<sup>[1]</sup>
  - GHS07 (Exclamation Mark): Causes skin irritation and may cause respiratory irritation.<sup>[1]</sup>
- **Hazard Statements:** H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation).<sup>[1]</sup>
- **Precautionary Measures:**
  - P280: Wear protective gloves, protective clothing, eye protection, and face protection.<sup>[1]</sup>
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.<sup>[1]</sup>
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water.<sup>[1]</sup>
  - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.<sup>[1]</sup>
- **Handling and Storage:**

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.
- Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.

## Conclusion

**Cyclooctanecarboxylic acid** (CAS: 4103-15-5) is a versatile chemical intermediate with significant applications in organic synthesis and drug discovery. Its unique structural and physicochemical properties make it a valuable building block for creating novel therapeutic agents. A thorough understanding of its synthesis, characterization, and safe handling is essential for researchers and scientists aiming to leverage its full potential in their work. This guide provides the foundational knowledge and practical insights necessary for the effective and safe utilization of this important compound.

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